

how to prepare Isocoumarin NM-3 stock solution

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Compound of Interest		
Compound Name:	Isocoumarin NM-3	
Cat. No.:	B1679030	Get Quote

Application Notes: Isocoumarin NM-3

Introduction

Isocoumarin NM-3 is a synthetically derived, orally available small molecule that functions as a potent anti-angiogenic agent with demonstrated anti-tumor properties.[1][2] Its mechanism of action involves the inhibition of vascular endothelial growth factor (VEGF), which in turn suppresses the proliferation of endothelial cells.[1] Furthermore, **Isocoumarin NM-3** has been shown to induce apoptosis in cancer cells through the generation of reactive oxygen species (ROS).[1] These characteristics make it a valuable compound for research in oncology, particularly in the study of angiogenesis and cancer therapeutics.

Mechanism of Action

The primary mode of action of **Isocoumarin NM-3** is the disruption of angiogenesis, the physiological process through which new blood vessels form from pre-existing vessels. By inhibiting VEGF, a key signaling protein that stimulates angiogenesis, NM-3 effectively cuts off the blood supply that tumors require to grow and metastasize.[1] Additionally, its ability to induce apoptosis via ROS production points to a multi-faceted anti-cancer activity.[1]

Applications

Isocoumarin NM-3 is utilized in both in vitro and in vivo studies as a modulator of radiation and for investigating anti-angiogenic and apoptotic pathways.[1] Researchers in drug development and cancer biology can use NM-3 to:



- Investigate the molecular mechanisms of angiogenesis and apoptosis.
- Evaluate the efficacy of anti-angiogenic therapies in various cancer models.
- Study the interplay between angiogenesis, ROS, and cancer cell death.

Quantitative Data

Property	Value	Reference
Alias	NM3, NM 3	[1]
CAS Number	181427-78-1	[1][2][3]
Molecular Formula	C13H12O6	[2][3]
Molecular Weight	264.23 g/mol	[3]
Purity	≥98%	[2]
Formulation	Solid	[2]
Solubility in DMSO	27.5 mg/mL (104.08 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 1 year	[1]

Experimental Protocol: Preparation of Isocoumarin NM-3 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Isocoumarin NM-3** in Dimethyl Sulfoxide (DMSO).

Materials

- Isocoumarin NM-3 powder (≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials



- Calibrated analytical balance
- Vortex mixer
- Sonicator (recommended)
- Pipettes and sterile filter tips

Procedure

- Acclimatization: Before opening, allow the vial of Isocoumarin NM-3 powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Carefully weigh out the desired amount of Isocoumarin NM-3 powder using a
 calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10
 mM stock solution, weigh 2.64 mg of NM-3.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - 0.001 L x 0.010 mol/L = 0.00001 moles
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - 0.00001 moles x 264.23 g/mol = 0.00264 g = 2.64 mg
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed NM-3 powder.
 For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly for 2-3 minutes to dissolve the compound.
- Sonication (Recommended): To ensure complete dissolution, sonicate the solution for 10-15 minutes.[1] Visually inspect the solution to confirm that no solid particles remain.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for



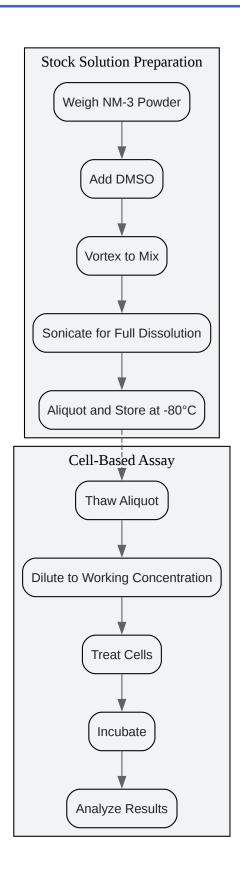
up to one year.[1]

Safety Precautions

- Handle **Isocoumarin NM-3** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Diagrams

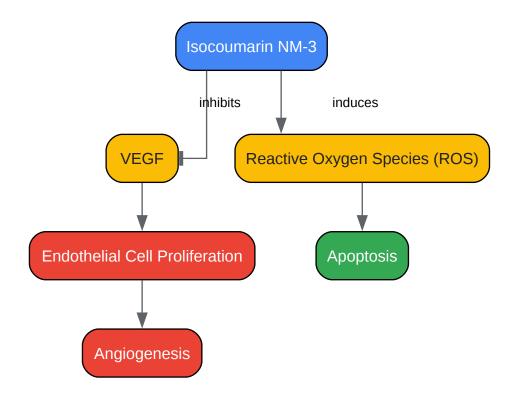




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Caption: Workflow for NM-3 stock solution preparation and use.





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